

Technical Profile: 4-Chlorobenzene-carbaldehyde Dimethylhydrazone[1]

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Compound of Interest

Compound Name: 4-chlorobenzene-carbaldehyde
N,N-dimethylhydrazone

Cat. No.: B11726222

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Physicochemical Identity & Core Metrics[2]

4-chlorobenzene-carbaldehyde dimethylhydrazone is a specialized Schiff base intermediate used primarily in high-precision organic synthesis. Unlike simple hydrazones, the N,N-dimethyl variant serves as a robust protecting group and a powerful directing group (DG) for regioselective functionalization of the aromatic core.

Molecular Identity Table

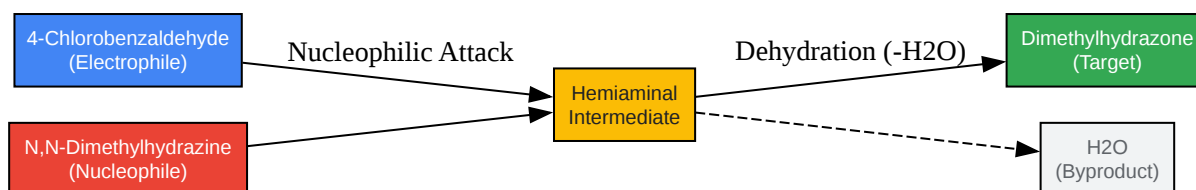
Parameter	Specification	Notes
IUPAC Name	(E)-1-(4-chlorophenyl)-N,N-dimethylmethanimine	Also: 4-chlorobenzaldehyde dimethylhydrazone
Molecular Weight	182.65 g/mol	High-precision calculation based on IUPAC atomic weights.
Molecular Formula	C ₉ H ₁₁ ClN ₂	
CAS Registry	Not widely listed	Often synthesized in situ or custom ordered. (Parent Aldehyde CAS: 104-88-1)
SMILES	<chem>CN(C)/N=C/C1=CC=C(Cl)C=C1</chem>	Useful for cheminformatics/docking.
Physical State	Low-melting solid or viscous oil	Dependent on purity; typically crystallizes upon cooling/trituration.
Solubility	Soluble in DCM, THF, EtOH	Hydrolytically unstable in acidic aqueous media.

Synthetic Pathway & Mechanism

The synthesis of 4-chlorobenzene-carbaldehyde dimethylhydrazone is a condensation reaction between 4-chlorobenzaldehyde and N,N-dimethylhydrazine (UDMH). This reaction is thermodynamically driven by the removal of water.

Reaction Mechanism (DOT Visualization)

The following diagram illustrates the nucleophilic attack and subsequent dehydration steps required to form the hydrazone linkage.



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Figure 1: Condensation mechanism for the formation of the dimethylhydrazone linkage.

Experimental Protocol: Standard Preparation

Safety Warning: N,N-Dimethylhydrazine (UDMH) is a suspected carcinogen and highly toxic. All operations must be performed in a functioning fume hood with appropriate PPE (double nitrile gloves).

Reagents:

- 4-Chlorobenzaldehyde (1.0 equiv)[1][2][3]
- N,N-Dimethylhydrazine (1.1 equiv)
- Ethanol (Absolute) or Dichloromethane (DCM)
- Catalytic Glacial Acetic Acid (optional) or MgSO₄

Procedure:

- **Dissolution:** Dissolve 10 mmol of 4-chlorobenzaldehyde in 20 mL of absolute ethanol.
- **Addition:** Add 11 mmol of N,N-dimethylhydrazine dropwise at 0°C.
- **Catalysis:** If reaction is sluggish, add 1-2 drops of glacial acetic acid.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (the hydrazone is typically less polar than the aldehyde).
- **Workup:**

- Concentrate the solvent under reduced pressure.
- Dissolve residue in DCM and wash with water to remove excess hydrazine.
- Dry over anhydrous Na_2SO_4 and concentrate.
- Purification: If necessary, purify via Kugelrohr distillation or rapid silica filtration (Note: Silica can induce hydrolysis; use triethylamine-treated silica).

Strategic Applications in Drug Discovery

The molecular weight of 182.65 is not just a physical constant; it represents a specific "weight economy" in synthetic planning. The dimethylhydrazone moiety is utilized primarily for two high-value transformations in medicinal chemistry.

A. Directed Ortho Metalation (DoM)

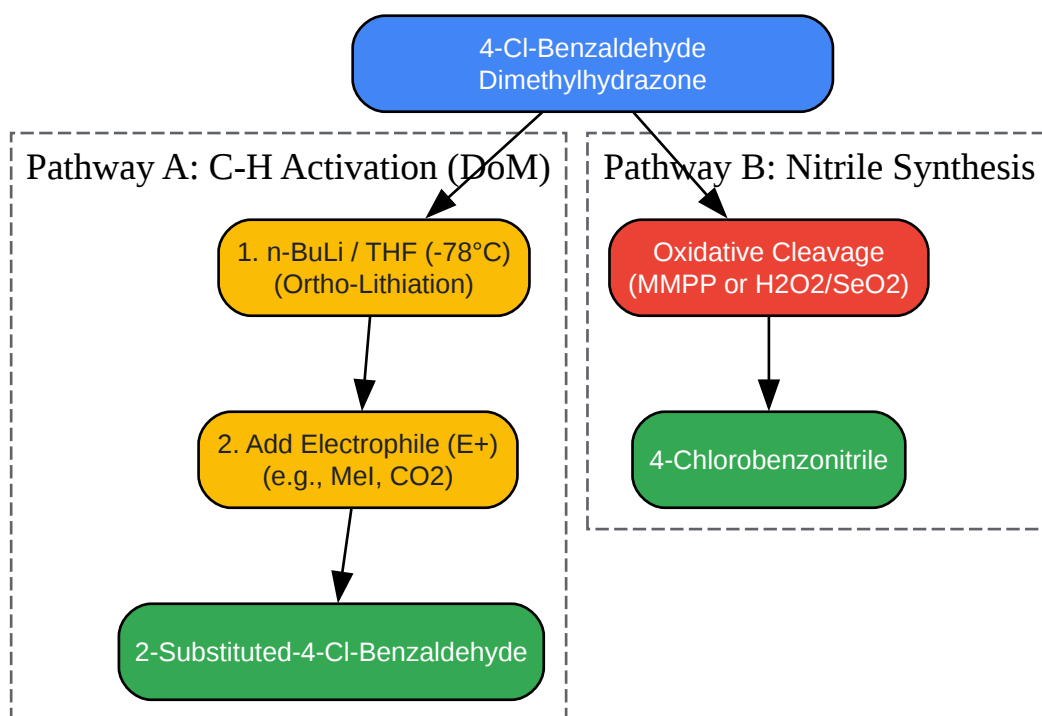
The dimethylhydrazone group is an excellent Directed Metalation Group (DMG). It coordinates with organolithium reagents (e.g., $n\text{-BuLi}$), directing lithiation specifically to the ortho position of the benzene ring.

- Why it works: The nitrogen lone pair coordinates Li, stabilizing the transition state.
- Outcome: Allows introduction of electrophiles (E^+) at the C2 position, creating 1,2,4-trisubstituted benzenes difficult to access via electrophilic aromatic substitution.

B. Conversion to Nitriles

Dimethylhydrazones are direct precursors to nitriles via oxidative cleavage. This is a "one-carbon" retention transformation, converting $\text{Ar-CHO} \rightarrow \text{Ar-CN}$.

Application Workflow (DOT Visualization)



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Figure 2: Divergent synthetic utility of the dimethylhydrazone intermediate.

Analytical Characterization

To validate the integrity of the synthesized 4-chlorobenzene-carbaldehyde dimethylhydrazone, compare experimental data against these expected values:

Method	Expected Signature	Diagnostic Feature
^1H NMR (CDCl_3)	δ 7.2–7.6 (Aromatic, 4H) δ ~2.9–3.0 (N-Me ₂ , s, 6H) δ ~7.0–7.5 (CH=N, s, 1H)	The N-Me ₂ singlet around 3.0 ppm is the definitive confirmation of hydrazone formation.
IR Spectroscopy	~1600–1620 cm^{-1} (C=N stretch)	Absence of strong C=O stretch (1700 cm^{-1}) indicates complete conversion of aldehyde.
Mass Spectrometry	$[\text{M}+\text{H}]^+ = 183.65$	Chlorine isotope pattern (3:1 ratio of M : M+2) will be visible.

References

- Core Synthesis & Properties: Smith, P. A. S. (1983). Derivatives of Hydrazine and Other Hydronitrogens Having N-N Bonds. Benjamin/Cummings.
- Nitrile Conversion: Said, S. B., Skarzewski, J., & Mlochowski, J. (1989). Conversion of aldehydes into nitriles via oxidation of their dimethylhydrazones. *Synthesis*, 1989(03), 223-224.
- Directed Ortho Metalation: Snieckus, V. (1990). Directed ortho metalation. Tertiary amide and O-carbamate directors in synthetic strategies for polysubstituted aromatics. *Chemical Reviews*, 90(5), 879-933. (Foundational text on using hydrazones/amides as DGs).
- Molecular Weight Verification: Santa Cruz Biotechnology. (2024).[\[4\]](#)[\[5\]](#) **4-Chlorobenzencarbaldehyde N,N-dimethylhydrazone** Product Data. (Note: CAS in URL 153936-88-4 is a specific commercial identifier, verify against specific batch).

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Sources

- [1. CAS 104-88-1: 4-Chlorobenzaldehyde | CymitQuimica \[cymitquimica.com\]](#)
- [2. 4-Chlorobenzaldehyde CAS#: 104-88-1 \[m.chemicalbook.com\]](#)
- [3. Benzaldehyde, 4-chloro- \[webbook.nist.gov\]](#)
- [4. 4-Chlorobenzaldehyde hydrazone | C7H7ClN2 | CID 9603270 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 4-Chlorobenzaldehyde hydrazone | C7H7ClN2 | CID 9603270 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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